

Application Notes and Protocols for Pressable Lithium Disilicate in Dental Crown Fabrication

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium disilicate*

Cat. No.: *B12745032*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pressable **lithium disilicate** ($\text{Li}_2\text{Si}_2\text{O}_5$) glass-ceramics are a cornerstone of modern restorative dentistry, prized for their exceptional esthetics, high strength, and biocompatibility.[1][2][3] This document provides detailed application notes and experimental protocols for the fabrication and characterization of dental crowns using pressable **lithium disilicate**, intended for research and development purposes.

Material Properties

Pressable **lithium disilicate** restorations are fabricated from glass-ceramic ingots that undergo a lost-wax pressing technique. This process results in a high-density, monolithic restoration with interlocking, plate-like crystals that impede crack propagation.[3] The material's composition and microstructure provide a unique combination of translucency, mimicking natural tooth enamel, and robust mechanical properties suitable for both anterior and posterior crowns.

Quantitative Data Summary

The following tables summarize key performance indicators of pressable **lithium disilicate** ceramics based on published literature. These values can vary based on the specific commercial product and testing methodology.

Table 1: Mechanical Properties of Pressable **Lithium Disilicate**

Property	Value	Test Method
Biaxial Flexural Strength	360 - 470 MPa	ISO 6872
Fracture Toughness (KIC)	2.50 - 3.32 MPa·m ^{1/2}	Indentation Strength / SEVNB

Data compiled from multiple sources.

Table 2: Clinical Performance of Pressable **Lithium Disilicate** Crowns

Study Duration	Survival Rate	Complication Rate (Chipping)
4 Years	98.4%	0.4%
5 Years	92% - 97.8%	-
6 Years	96%	-
10 Years	85.5% - 96.7%	-

Data compiled from multiple sources indicating high long-term success.[\[1\]](#)[\[4\]](#)

Experimental Protocols

I. Protocol for Dental Crown Fabrication via the Pressing Technique

This protocol outlines the laboratory procedure for fabricating a monolithic **lithium disilicate** crown.

1. Wax-up and Spruing: a. Create a full-contour wax pattern of the desired crown restoration on a die model. b. Attach a wax sprue (3 mm diameter, 3-5 mm length) to the thickest part of the wax pattern, ensuring a smooth transition to facilitate the flow of the ceramic.[\[5\]](#)
2. Investing: a. Mount the sprued wax pattern onto a crucible former. b. Place the assembly into a casting ring and fill with a phosphate-bonded investment material specifically designed for

pressable ceramics, following the manufacturer's instructions for the powder-to-liquid ratio. c. Allow the investment to set completely (typically 45-60 minutes).

3. Wax Burnout: a. Place the invested ring into a preheated burnout furnace. b. Follow a pre-programmed burnout cycle, gradually increasing the temperature to approximately 850°C to eliminate the wax pattern and create a mold cavity.

4. Pressing: a. Place a **lithium disilicate** ingot and an alumina plunger into the preheated investment ring. b. Transfer the ring to a specialized ceramic pressing furnace. c. Initiate the pressing cycle. The furnace will heat to approximately 920°C and then apply pressure to the plunger, forcing the molten glass-ceramic into the mold.

5. Divesting and Finishing: a. Once the pressing cycle is complete, remove the investment ring from the furnace and allow it to cool to room temperature. b. Carefully divest the pressed restoration from the investment material using a sandblaster with glass beads at low pressure. c. Cut off the sprue using a fine-grit diamond disc. d. Adjust the crown's anatomy and occlusion as needed with fine diamond burs. e. Polish the restoration to a high gloss using a diamond polishing system.^[2]

II. Protocol for Biaxial Flexural Strength Testing (ISO 6872)

This protocol describes the determination of biaxial flexural strength, a key indicator of a ceramic's durability.

1. Specimen Preparation: a. Fabricate disc-shaped specimens (e.g., 12 mm diameter, 1.2 mm thickness) of the pressable **lithium disilicate** material according to the manufacturer's instructions. b. Polish the surfaces of the specimens to a mirror-like finish using progressively finer diamond abrasives.

2. Testing Procedure: a. Use a universal testing machine equipped with a piston-on-three-ball fixture. b. Center the specimen on the three supporting balls of the fixture. c. Apply a compressive load to the center of the specimen at a constant crosshead speed (e.g., 1 mm/min) until fracture occurs. d. Record the load at fracture.

3. Calculation: a. Calculate the biaxial flexural strength (σ) in megapascals (MPa) using the appropriate formula for the piston-on-three-ball test, which takes into account the fracture load, specimen dimensions, and fixture geometry.

III. Protocol for Fracture Toughness Testing (Single-Edge V-Notch Beam - SEVNB)

This protocol details the measurement of fracture toughness, which quantifies a material's resistance to crack propagation.

1. Specimen Preparation: a. Prepare bar-shaped specimens (e.g., 4 mm x 3 mm x 22 mm) of the **lithium disilicate** ceramic. b. Create a sharp, V-shaped notch in the center of one face of the specimen using a diamond-impregnated wire saw or a razor blade dragged across the surface with a specific load.

2. Testing Procedure: a. Place the notched specimen in a three-point bending fixture in the universal testing machine, with the notch on the tensile side. b. Apply a load at a constant rate until the specimen fractures. c. Record the maximum load at fracture.

3. Calculation: a. Calculate the fracture toughness (K_{IC}) in $\text{MPa}\cdot\text{m}^{1/2}$ using the standard formula for SEVNB testing, which considers the fracture load, specimen dimensions, notch depth, and a geometry-dependent calibration factor.

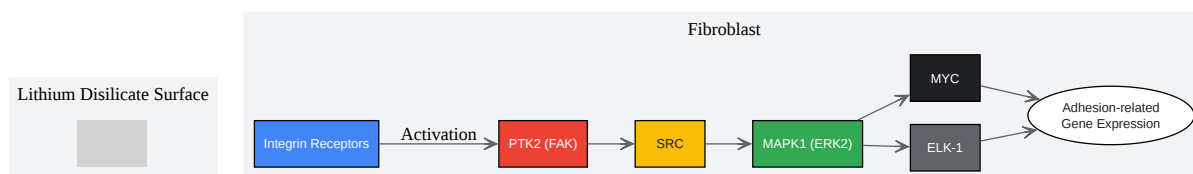
Biocompatibility and Cellular Interactions

Pressable **lithium disilicate** exhibits excellent biocompatibility.^{[1][2]} In vitro studies have shown that human gingival fibroblasts adhere and proliferate well on **lithium disilicate** surfaces. Gene expression analyses indicate that this material does not elicit a significant inflammatory response and may even promote cell adhesion through the upregulation of specific signaling pathways.

Signaling Pathway in Fibroblast Adhesion to Lithium Disilicate

Recent research suggests that the favorable interaction between fibroblasts and **lithium disilicate** surfaces involves the activation of key signaling pathways related to cell adhesion.

The diagram below illustrates a potential pathway.

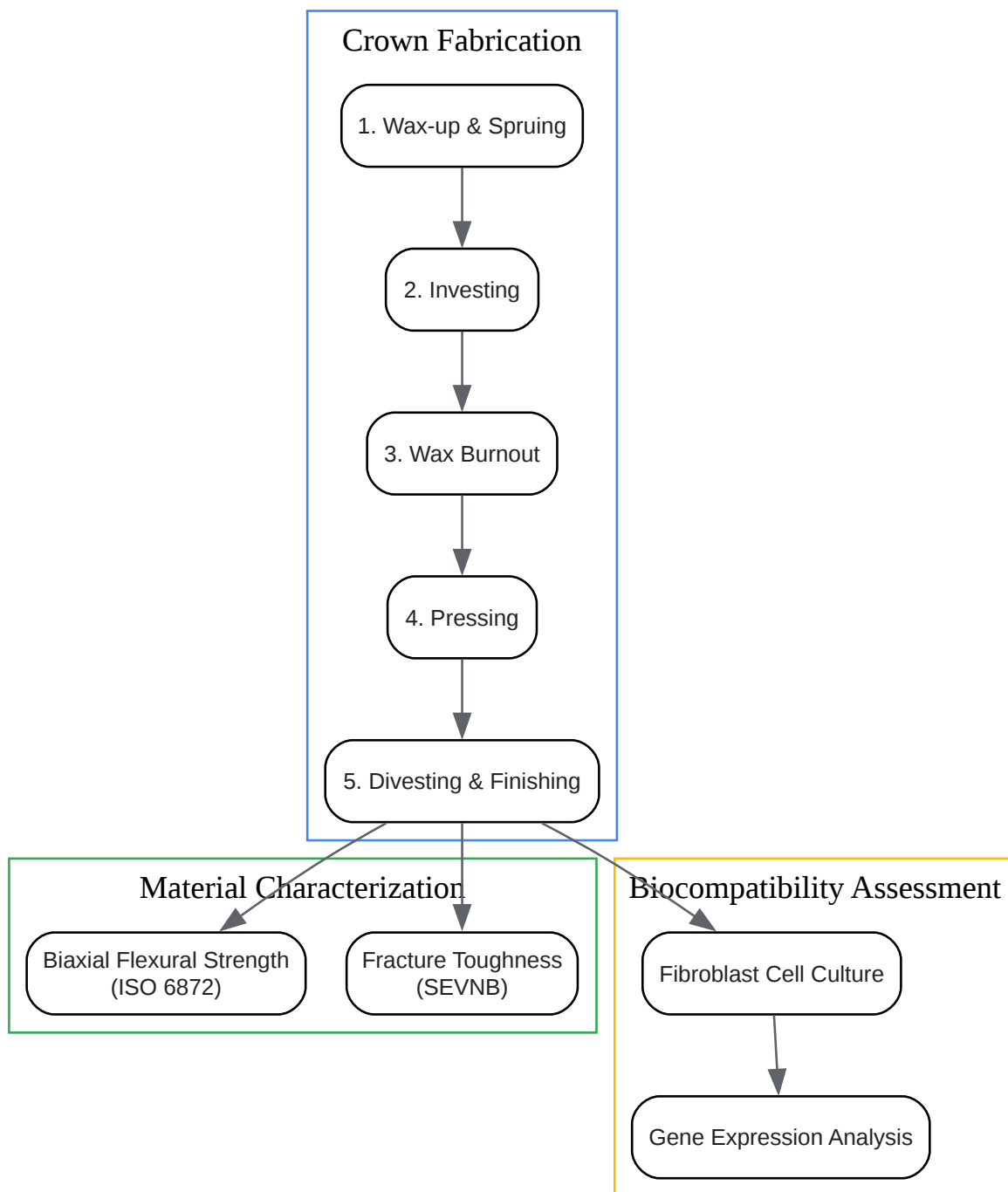


[Click to download full resolution via product page](#)

Caption: Proposed signaling cascade for fibroblast adhesion on **lithium disilicate**.

Experimental Workflow

The following diagram outlines the typical workflow for the fabrication and testing of a pressable **lithium disilicate** dental crown in a research setting.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for pressable **lithium disilicate** crown fabrication and analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. testresources.net [testresources.net]
- 2. thedentallab.net [thedentallab.net]
- 3. In vitro cytotoxic response to lithium disilicate dental ceramics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. youtube.com [youtube.com]
- 5. wissden.com [wissden.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Pressable Lithium Disilicate in Dental Crown Fabrication]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12745032#pressable-lithium-disilicate-for-dental-crown-fabrication]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com